

Solubility of 1-Phenylethanol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: 1-Phenylethanol

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This in-depth technical guide provides a comprehensive overview of the solubility of **1-phenylethanol** in various organic solvents. This information is critical for a wide range of applications, including reaction chemistry, purification processes, and formulation development in the pharmaceutical and chemical industries.

Core Data: Solubility of 1-Phenylethanol

While general literature states that **1-phenylethanol** is soluble in most common organic solvents, including alcohols and ethers, and miscible with ethanol, a comprehensive set of quantitative data across a range of solvents and temperatures is not readily available in published literature.^{[1][2]} The following table summarizes the available qualitative and limited quantitative solubility information. Further experimental investigation is recommended to determine precise solubility curves for specific applications.

Solvent	Temperature (°C)	Solubility	Source
Water	20	20 g/L	ChemicalBook
Water	25	1.95 mg/mL	PubChem
Ethanol	Room Temperature	Miscible	PubChem

Note: "Miscible" indicates that the substances are completely soluble in each other at all proportions.

Experimental Protocol for Solubility Determination

A robust and widely used method for determining the solubility of a solid compound like **1-phenylethanol** (which is a solid at temperatures below its melting point of 20 °C) in an organic solvent is the isothermal gravimetric method. This method involves preparing a saturated solution at a constant temperature and then determining the concentration of the solute.

Materials and Equipment

- **1-Phenylethanol** (high purity)
- Selected organic solvents (analytical grade)
- Jacketed glass vessel with a stirrer
- Thermostatic water bath
- Calibrated digital thermometer
- Analytical balance (accurate to ± 0.1 mg)
- Syringe with a filter (e.g., 0.45 μm PTFE)
- Drying oven
- Vials

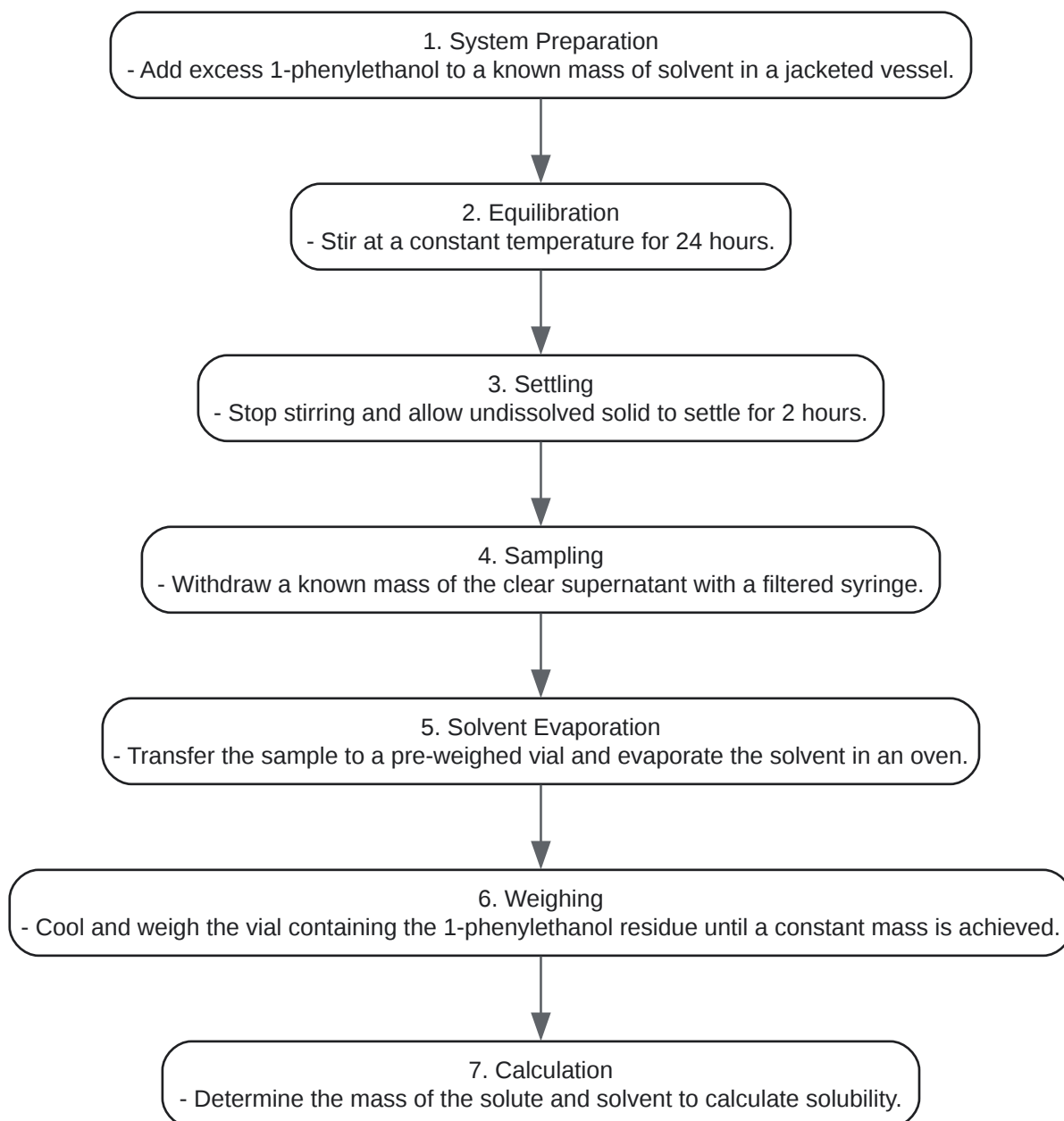
Procedure

- Preparation of Saturated Solution:
 - Add an excess amount of **1-phenylethanol** to a known mass of the selected organic solvent in the jacketed glass vessel.
 - Set the thermostatic water bath to the desired experimental temperature and allow the system to equilibrate.

- Stir the mixture vigorously for a sufficient amount of time (e.g., 24 hours) to ensure that equilibrium is reached. The presence of undissolved solid **1-phenylethanol** is necessary to confirm saturation.
- Sampling:
 - Once equilibrium is established, stop the stirring and allow the undissolved solid to settle for at least 2 hours.
 - Carefully withdraw a known mass of the clear supernatant liquid using a pre-weighed syringe fitted with a filter to prevent any solid particles from being transferred.
- Gravimetric Analysis:
 - Transfer the collected sample into a pre-weighed vial.
 - Evaporate the solvent from the vial in a drying oven at a temperature below the boiling point of **1-phenylethanol** but sufficient to remove the solvent completely.
 - Once the solvent is fully evaporated, cool the vial to room temperature in a desiccator and weigh it on the analytical balance.
 - Repeat the drying and weighing process until a constant mass is achieved.
- Calculation of Solubility:
 - The mass of the dissolved **1-phenylethanol** is the final constant mass of the vial minus the initial mass of the empty vial.
 - The mass of the solvent is the total mass of the sample withdrawn minus the mass of the dissolved **1-phenylethanol**.
 - The solubility can then be expressed in various units, such as grams of solute per 100 grams of solvent (g/100g) or as a mole fraction.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the gravimetric method for determining the solubility of **1-phenylethanol**.



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Caption: Gravimetric Method for Solubility Determination.

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References

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